

Menadione Nicotinamide Bisulfite: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Menadione nicotinamide bisulfite*

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An In-depth Examination of a Synthetic Vitamin K and Niacin Source for Animal Nutrition

Menadione Nicotinamide Bisulfite (MNB) is a chemically synthesized compound that serves as a stable and bioavailable source of both vitamin K3 (menadione) and vitamin B3 (niacin) in animal feed. This guide provides a comprehensive technical overview of MNB, including its chemical properties, mechanism of action, efficacy, and safety, with a focus on data relevant to researchers, scientists, and professionals in drug development.

Chemical Properties and Stability

Menadione Nicotinamide Bisulfite is an organic salt that combines menadione and nicotinamide.[1][2] This formulation enhances the stability of menadione, which is known to be the most unstable vitamin in premixes.[3] MNB has demonstrated superior stability compared to Menadione Sodium Bisulfite (MSB), another common source of vitamin K3, particularly during feed processing techniques like extrusion and pelleting.[4]

Table 1: Stability of **Menadione Nicotinamide Bisulfite** (MNB) vs. Menadione Sodium Bisulfite (MSB) in Swine Feed Processing[5]

Processing Method	Temperature	MNB Recovery (%)	MSB Recovery (%)
Extrusion	100 °C	72.74	64.67
Extrusion	135 °C	70.88	66.54
Pelleting	-	86.21	75.49

Mechanism of Action: The Vitamin K Cycle and Beyond

The biological activity of MNB stems from its two components: menadione and nicotinamide.

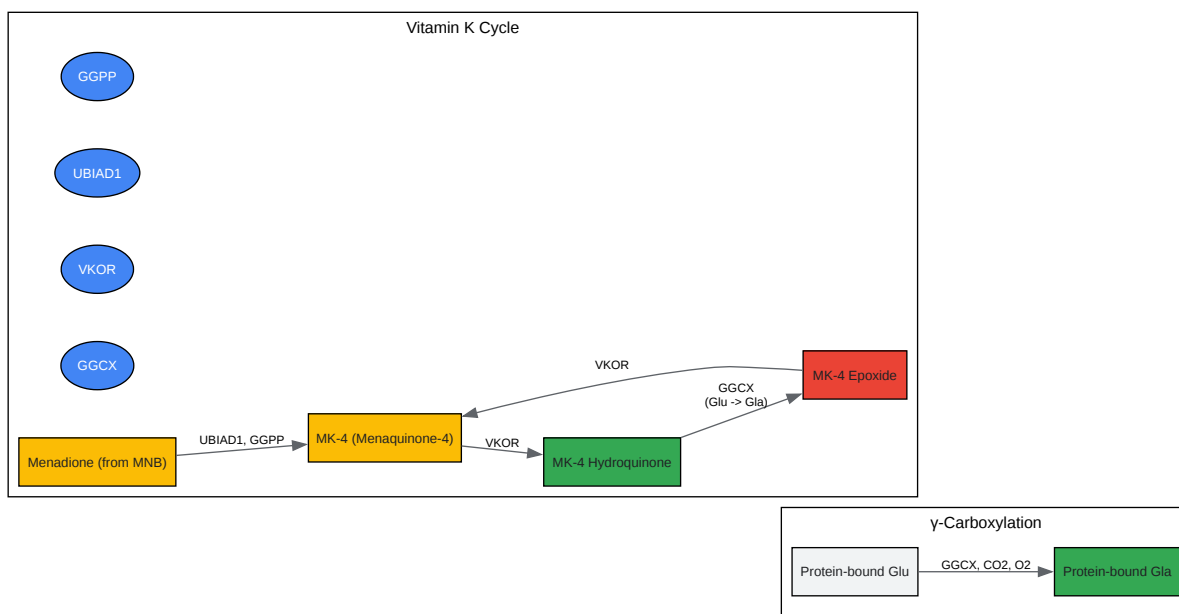
Vitamin K Activity: Gamma-Glutamyl Carboxylation

Upon ingestion, menadione from MNB is converted to the biologically active form, menaquinone-4 (MK-4).[6][7] This conversion is catalyzed by the enzyme UBIAD1, which is present in the endoplasmic reticulum of various tissues.[1][8][9] UBIAD1 facilitates the prenylation of menadione, attaching a geranylgeranyl group from geranylgeranyl pyrophosphate (GGPP) to form MK-4.[8]

MK-4 is an essential cofactor for the enzyme gamma-glutamyl carboxylase (GGCX).[10][11][12] GGCX catalyzes the post-translational modification of specific glutamate (Glu) residues on vitamin K-dependent proteins (VKDPs) to gamma-carboxyglutamate (Gla) residues.[10][12][13] This carboxylation is crucial for the biological activity of these proteins, enabling them to bind calcium and interact with phospholipids on cell membranes.[12]

The primary VKDPs are involved in:

- **Blood Coagulation:** Factors II (prothrombin), VII, IX, and X are essential for the coagulation cascade, and their activation is dependent on gamma-carboxylation.[14]
- **Bone Metabolism:** Osteocalcin, a protein involved in bone mineralization, is a VKDP.[14]



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Diagram 1: The Vitamin K cycle and gamma-carboxylation pathway.

Niacin Activity

Nicotinamide, the other component of MNB, is a form of vitamin B3. It is a precursor for the coenzymes nicotinamide adenine dinucleotide (NAD) and nicotinamide adenine dinucleotide phosphate (NADP), which are essential for numerous metabolic reactions, including energy production, DNA repair, and cell signaling.

Efficacy in Animal Nutrition

Studies have demonstrated the efficacy of MNB as a source of both vitamin K and niacin in various animal species.

Bioavailability in Chicks

A study in young chicks fed a vitamin K-deficient diet showed that MNB is a bioactive source of menadione. The prothrombin time, a measure of blood clotting ability, decreased linearly as the dose of menadione from MNB increased.^[15] The study also confirmed the bioavailability of niacin from MNB, with weight gain increasing linearly as a function of nicotinamide intake.^[15]

Table 2: Efficacy of **Menadione Nicotinamide Bisulfite** (MNB) in Chicks^[15]

Parameter	Dietary Supplement	Observation
Vitamin K Activity	Graded levels of menadione from MNB	Linear decrease in prothrombin time with increasing dose.
Niacin Bioactivity	Graded doses of nicotinamide from MNB	Linear increase in weight gain with increasing dose.

Bioavailability and Tolerance in Pigs

In growing pigs, MNB was found to be a good source of both vitamin K and niacin.^[2] A bioavailability trial showed no significant differences in plasma concentrations of menadione and nicotinamide when administered as MNB compared to equivalent amounts of MSB and free nicotinamide.^[2] A tolerance study evaluated the effects of graded amounts of MNB in the diet for 28 days.

Table 3: Tolerance of **Menadione Nicotinamide Bisulfite** (MNB) in Growing Pigs^[2]

MNB in Diet (mg/kg)	Live Weight	Food Intake	Gain/Feed Ratio	Plasma AST & ALT
100	No significant difference	No significant difference	No significant difference	No significant difference
500	No significant difference	No significant difference	No significant difference	Significant increase
2500	No significant difference	No significant difference	No significant difference	Significant increase

*AST: Aspartate aminotransferase; ALT: Alanine aminotransferase.

Safety and Toxicology

MNB is considered safe for all animal species at practical use levels in feed.^[14] Acute toxicity is reached at levels exceeding the requirements by a factor of at least 1,000.^[14] However, as with many feed additives, handling precautions should be taken as it can be an irritant to the skin and eyes.^[14]

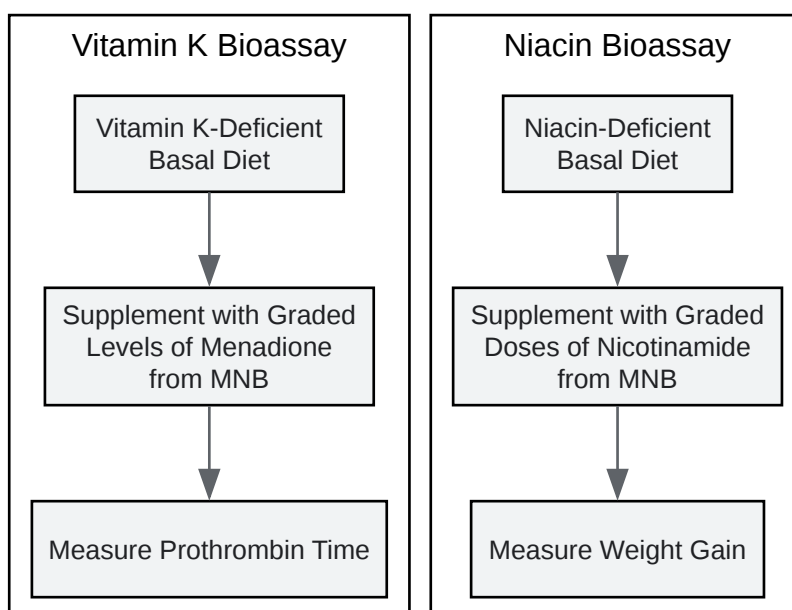
Experimental Protocols

This section provides an overview of the methodologies used in key studies cited in this guide.

Chick Bioavailability Study for Vitamin K and Niacin Activity

- Objective: To assess the bioavailability of menadione and niacin from MNB in young chicks.
- Experimental Animals: Young chicks.
- Vitamin K Bioassay:
 - Diet: A vitamin K-deficient soybean concentrate basal diet.^{[15][16][17]}
 - Treatments: Graded levels of menadione from MNB were added to the basal diet.

- Endpoint: Prothrombin time was measured as a function of menadione intake.
- Niacin Bioassay:
 - Diet: A niacin-deficient diet based on corn, corn gluten meal, and vitamin-free casein.
 - Treatments: Graded doses of nicotinamide from MNB or pure nicotinamide were added to the basal diet.
 - Endpoint: Weight gain was measured as a function of supplemental nicotinamide intake.



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Diagram 2: Experimental workflow for chick bioavailability assays.

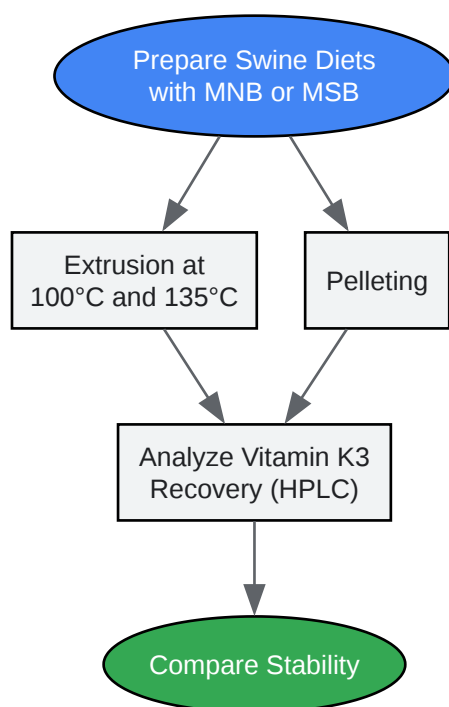
Pig Bioavailability and Tolerance Study

- Objective: To evaluate the bioavailability of menadione and nicotinamide from MNB and to determine the tolerance level in growing pigs.
- Experimental Animals: Growing pigs.
- Bioavailability Trial:

- Treatments: Pigs were given feed containing either MNB or equivalent amounts of MSB and free nicotinamide.
- Sample Collection: Blood samples were drawn at set times after feeding.
- Analysis: Plasma concentrations of menadione and nicotinamide were determined.
- Tolerance Trial:
 - Treatments: Pigs were fed diets containing graded amounts of MNB (100, 500, 2500 mg/kg) for 28 days.
 - Parameters Measured: Live weight, food intake, gain/food ratio, hemoglobin, bilirubin, and plasma aspartate aminotransferase (AST) and alanine aminotransferase (ALT) activities.
[2]
 - Analysis: AST and ALT levels can be determined using spectrophotometric methods with an automated analyzer.[18][19][20]

Stability Study in Feed Processing

- Objective: To determine the stability of MNB compared to MSB during extrusion and pelleting of swine feed.
- Experimental Design:
 - Extrusion: Swine diets containing either MNB or MSB were extruded at different temperatures (e.g., 100 °C and 135 °C).[4][5]
 - Pelleting: Swine diets containing either MNB or MSB were pelleted under different conditions.[4][5]
- Sample Analysis: The recovery of vitamin K3 was determined in the processed feed samples using analytical methods such as High-Performance Liquid Chromatography (HPLC).[21][22][23][24][25][26]



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Diagram 3: Experimental workflow for stability testing in feed.

Conclusion

Menadione Nicotinamide Bisulfite is a valuable feed additive that provides a stable and bioavailable source of both vitamin K and niacin for a variety of animal species. Its enhanced stability during feed processing makes it a reliable choice for ensuring adequate levels of these essential nutrients in animal diets. The well-understood mechanisms of action for both menadione and nicotinamide provide a solid foundation for its use in animal nutrition and for further research into its applications. The experimental data consistently demonstrates its efficacy and safety at recommended inclusion levels.

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- To cite this document: BenchChem. [Menadione Nicotinamide Bisulfite: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1253534#menadione-nicotinamide-bisulfite-as-a-feed-additive]

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